

Tolpyralate Tank Mixes vs. Pre-packaged Herbicide Blends: A Comparative Performance Guide

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Compound of Interest

Compound Name: Tolpyralate

Cat. No.: B1419106

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **tolpyralate** tank mixes against pre-packaged herbicide blends, supported by experimental data. The information is intended to assist researchers and scientists in evaluating weed management strategies in corn and cereals.

Executive Summary

Tolpyralate, a 4-hydroxyphenyl-pyruvate dioxygenase (HPPD) inhibitor, demonstrates robust performance in controlling a wide spectrum of broadleaf and grass weeds when used in tank mixes, particularly with atrazine in corn and bromoxynil in cereals. These tank mixes offer the flexibility to adjust partner herbicides and their rates to target specific weed pressures. Pre-packaged blends containing **tolpyralate**, such as Tolvera™ (**tolpyralate** + bromoxynil), provide convenience and have shown comparable or, in some cases, improved performance over tank-mixed equivalents, especially in grass weed control. However, direct comparative studies between **tolpyralate** tank mixes and other commercially available pre-packaged blends in corn are limited in the public scientific literature. This guide synthesizes available data to draw objective comparisons.

Performance of Tolpyralate Tank Mixes in Corn

Tolpyralate is frequently tank-mixed with atrazine for post-emergence weed control in corn. This combination leverages the synergistic or additive effects of two different modes of action (HPPD and PSII inhibition) to broaden the weed control spectrum and enhance efficacy.

Key Findings:

- **Broad Spectrum Control:** A tank mix of **tolpyralate** and atrazine provides effective control of numerous annual broadleaf and grass weeds.[1][2][3]
- **Synergistic Effects:** The addition of atrazine to **tolpyralate** significantly reduces the effective dose of **tolpyralate** required for 90% control of several weed species, indicating a synergistic relationship.[1]
- **Enhanced Grass Control:** The addition of a grass herbicide, such as acetochlor or dimethenamid-p, to a **tolpyralate** + atrazine tank mix can further improve the control of annual grasses like barnyardgrass and foxtail species.[4]
- **Comparison with other HPPD Tank Mixes:** In a field study, a tank mix of **tolpyralate** (30 and 100 g a.i. ha⁻¹) and atrazine (1,000 and 2,000 g a.i. ha⁻¹) demonstrated effective control of grasses (81-99%), *Bidens pilosa* (94-99%), and *Amaranthus* spp. (93-99.8%). This performance was comparable to tank mixes of mesotrione + atrazine and tembotrione + atrazine.[2]

Table 1: Efficacy of **Tolpyralate** + Atrazine Tank Mix on Various Weed Species in Corn

Weed Species	Tolpyralate Rate (g a.i./ha)	Atrazine Rate (g a.i./ha)	Control Efficacy (%)	Reference
Common Waterhemp (Amaranthus rudis)	11-17	560	90	[1]
Common Lambsquarters (Chenopodium album)	11-17	560	90	[1]
Velvetleaf (Abutilon theophrasti)	11-17	560	90	[1]
Henbit (Lamium amplexicaule)	11-17	560	90	[1]
Grasses (unspecified)	30 - 100	1,000 - 2,000	81 - 99	[2]
Bidens pilosa	30 - 100	1,000 - 2,000	94 - 99	[2]
Amaranthus spp.	30 - 100	1,000 - 2,000	93 - 99.8	[2]
Barnyardgrass (Echinochloa crus-galli)	30	560	78	[4]
Green/Giant Foxtail (Setaria spp.)	30	560	69	[4]

Performance of Tolpyralate + Bromoxynil in Cereals: Tank Mix vs. Pre-packaged Blend

A pre-packaged formulation of **tolpyralate** and bromoxynil (trade name: Tolvera™) is available for weed control in cereals. Studies have compared the efficacy of this premix to a tank mix of

the same active ingredients.

Key Findings:

- Improved Efficacy over Stand-alone Components: Tank-mixing **tolpyralate** and bromoxynil improves broadleaf (60-100%) and grass (45-94%) weed control compared to the individual components.[\[5\]](#)[\[6\]](#)
- Premix vs. Tank Mix: The pre-packaged blend of **tolpyralate** and bromoxynil provided similar broadleaf weed control but better grass weed control compared to the tank-mix combinations.[\[5\]](#)[\[6\]](#) This could be attributed to the presence of surfactants in the premix formulation.
- Synergistic and Additive Effects: An additive or synergistic effect between **tolpyralate** and bromoxynil has been observed for several weed species, including kochia, chickweed, wild mustard, corn poppy, barnyardgrass, green foxtail, and fall panicum.[\[5\]](#)[\[6\]](#)
- Comparison with other Commercial Premixes: In a study in spring wheat, Tolvera™ (**tolpyralate** + bromoxynil) provided kochia control similar to Huskie FX (bromoxynil + fluroxypyr + pyrasulfotole) and Batalium Amped (fluroxypyr + flucarbazone + bromoxynil), and greater control than Talinor (bicyclopyrone + bromoxynil).[\[7\]](#) Wild buckwheat control was greater with Huskie FX or Batalium Amped compared to Tolvera™ alone.[\[7\]](#)

Table 2: Efficacy of **Tolpyralate** + Bromoxynil (Tank Mix vs. Premix) on Various Weed Species in Cereals

Weed Species	Tolpyralate Rate (g a.i./ha)	Bromoxynil Rate (g a.i./ha)	Formulation	Control Efficacy (%)	Reference
Broadleaf Weeds (general)	15	150	Tank Mix & Premix	>95	[5] [6]
Green Foxtail (Setaria viridis)	15	150	Tank Mix & Premix	>90	[5] [6]
Barnyardgrasses (Echinochloa crus-galli)	15	150	Tank Mix & Premix	>90	[5] [6]
Large Crabgrass (Digitaria sanguinalis)	15	150	Tank Mix & Premix	>90	[5] [6]
Kochia (Kochia scoparia)	11 oz/A (Tolvera)	-	Premix	Not specified	[7]
Kochia (Kochia scoparia)	14.7 oz/A (Tolvera)	-	Premix	Not specified	[7]
Common Lambsquarters (Chenopodium album)	11 & 14.7 oz/A (Tolvera)	-	Premix	Similar across treatments	[7]
Wild Buckwheat (Polygonum convolvulus)	14.7 oz/A (Tolvera)	-	Premix	Greater than 11 oz/A rate	[7]

Experimental Protocols

Methodology for **Tolpyralate** + Atrazine Efficacy Trials in Corn

- Experimental Design: Field studies were conducted using a randomized complete block design with four replications.
- Treatments: **Tolpyralate** was applied at various rates (e.g., 0, 5, 20, 29, 40, 50, and 100 g a.i. ha⁻¹) alone or in a tank mix with a constant rate of atrazine (e.g., 560 g a.i. ha⁻¹).^[1] Another study compared **tolpyralate** (30 and 100 g a.i. ha⁻¹) tank-mixed with atrazine (1,000 and 2,000 g a.i. ha⁻¹) to other HPPD inhibitor tank mixes.^[2]
- Application: Herbicides were applied post-emergence when corn was at the V2 stage and weeds were at a specified height.
- Data Collection: Weed control was visually assessed at various intervals after application (e.g., 30 and 60 days after treatment). Crop injury was also visually rated. Crop yield was determined at the end of the season.
- Statistical Analysis: Data were subjected to analysis of variance (ANOVA), and means were compared using an appropriate test (e.g., Tukey's test at $p < 0.05$).^[2]

Methodology for **Tolpyralate** + Bromoxynil Efficacy Trials in Cereals

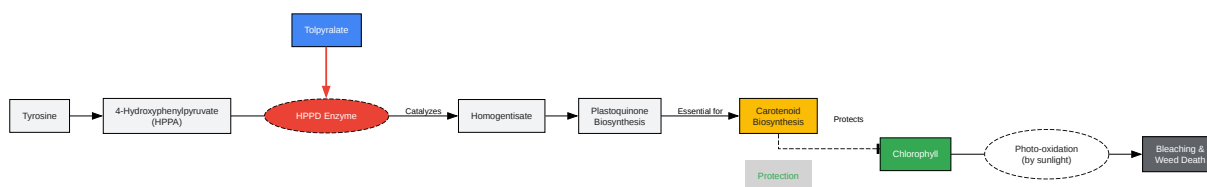
- Experimental Design: Greenhouse trials were conducted in a randomized complete block design with four replications.
- Treatments: Combinations of **tolpyralate** and bromoxynil at a 1:10 ratio (3.75 + 37.5, 7.5 + 75, 11.25 + 112.5, and 15 + 150 g a.i. ha⁻¹) were tested as both tank-mixes and a pre-packaged formulation. Stand-alone treatments of each herbicide were also included.^{[5][6]} A field trial in spring wheat compared two rates of the **tolpyralate** + bromoxynil premix (Tolvera™) with other commercial herbicides.^[7]
- Application: Herbicides were applied when weeds were 2 to 3 inches in height.
- Data Collection: Weed control was assessed at 2 and 4 weeks after treatment.^[7]

- **Statistical Analysis:** The expected weed control for tank mixes was calculated using Colby's equation, and observed values were compared to expected values to determine synergistic, additive, or antagonistic effects.

Visualizations

Mode of Action of **Tolpyralate**

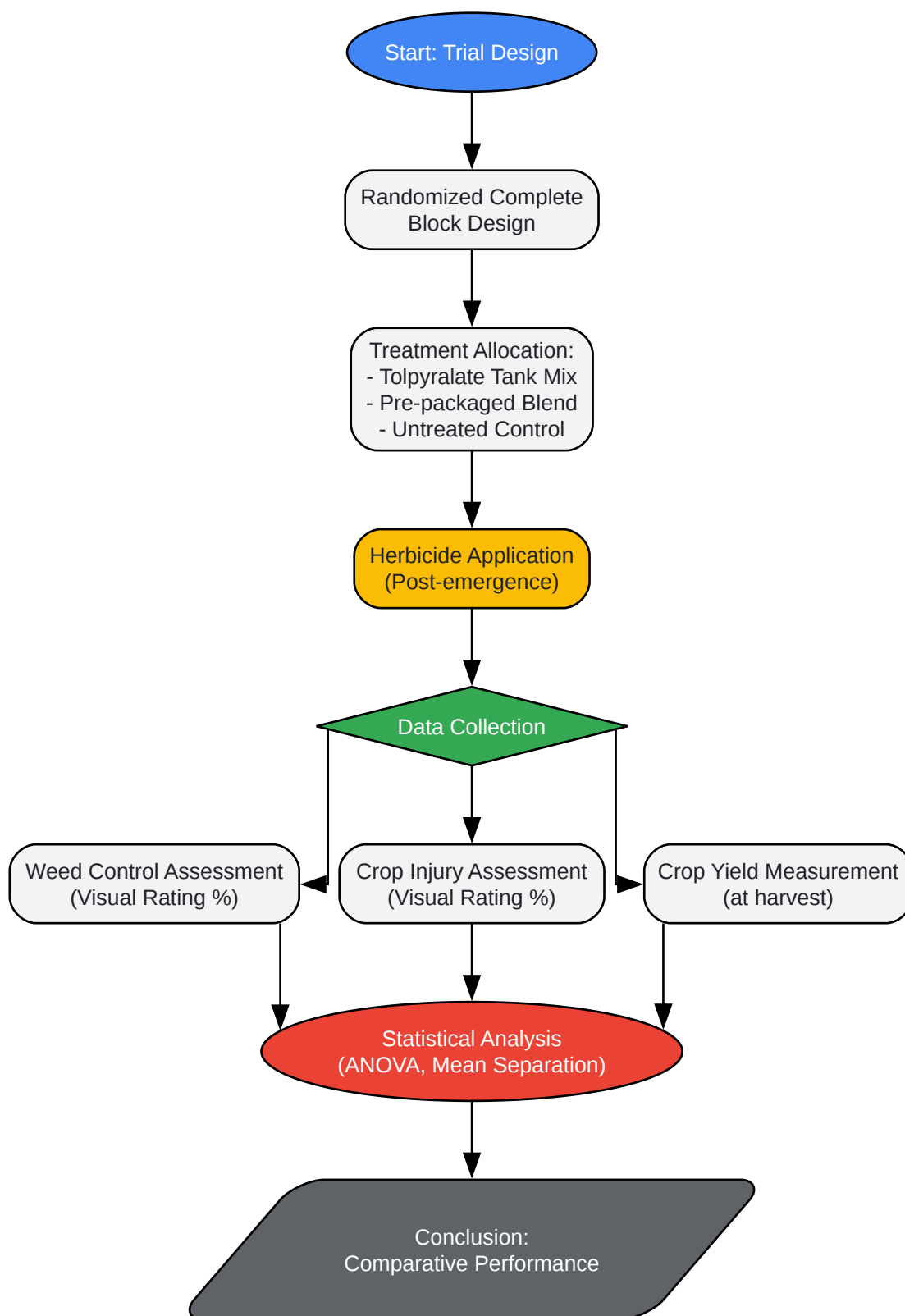
Tolpyralate is an inhibitor of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD). This enzyme is a key component in the biochemical pathway that synthesizes plastoquinone, a vital cofactor for carotenoid biosynthesis. By inhibiting HPPD, **tolpyralate** disrupts the production of carotenoids. Carotenoids protect chlorophyll from photo-oxidation. In the absence of carotenoids, chlorophyll is destroyed by sunlight, leading to the characteristic bleaching symptoms in susceptible weeds, followed by necrosis and death.



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Caption: **Tolpyralate**'s mode of action via HPPD enzyme inhibition.

Experimental Workflow for Herbicide Efficacy Comparison



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Caption: Generalized workflow for comparative herbicide efficacy trials.

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